

Best practices for long-term storage of Verosudil powder and solutions

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Compound of Interest

Compound Name: Verosudil

Cat. No.: B611666

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Verosudil Technical Support Center: A Guide for Researchers

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Verosudil** powder and solutions.

Frequently Asked Questions (FAQs)

1. How should I store **Verosudil** powder for long-term use?

Verosudil powder is stable for extended periods when stored under the proper conditions. For optimal long-term storage, it is recommended to keep the powder at -20°C in a dry, dark environment.^{[1][2][3]} Following these conditions can ensure stability for up to three years.^{[1][3]}

2. What is the recommended procedure for preparing a **Verosudil** stock solution?

To prepare a stock solution, it is recommended to dissolve **Verosudil** powder in dimethyl sulfoxide (DMSO).^{[1][2]} A common concentration for a stock solution is 10 mM. Sonication can be used to aid dissolution.^[1]

3. How should I store **Verosudil** stock solutions?

For long-term stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.[1][3][4][5][6] Under these conditions, the solution can be stable for up to one year.[1][3] For shorter-term storage, aliquots can be kept at -20°C for up to one month or at 4°C for up to one week.[1][3][4]

4. My **Verosudil** solution has precipitated after dilution. What should I do?

Precipitation can sometimes occur when diluting a DMSO stock solution into an aqueous buffer or cell culture medium. To avoid this, it is recommended to pre-warm both the stock solution and the diluent to 37°C before mixing.[1][3] If precipitation still occurs, gentle warming and/or sonication can be used to help redissolve the compound.[3][5]

5. Is **Verosudil** sensitive to light or humidity?

While specific photostability and hygroscopicity data for **Verosudil** are not extensively published, it is a general best practice for all research compounds to be protected from light and moisture to prevent potential degradation. Therefore, it is recommended to store **Verosudil** powder in a dark and dry environment.[2]

Storage and Stability Data

The following tables summarize the recommended storage conditions for **Verosudil** powder and solutions to ensure long-term stability.

Table 1: Long-Term Storage of **Verosudil** Powder

Parameter	Recommendation
Temperature	-20°C[1][2][3]
Light	Protect from light[2]
Humidity	Store in a dry environment
Shelf Life	Up to 3 years[1][3]

Table 2: Storage of **Verosudil** Stock Solutions (in DMSO)

Storage Temperature	Recommended Duration
-80°C	Up to 1 year ^{[1][3]}
-20°C	Up to 1 month ^{[4][5][6]}
4°C	Up to 1 week ^{[1][3]}

Experimental Protocols

Protocol 1: Reconstitution of **Verosudil** Powder to a 10 mM Stock Solution

Materials:

- **Verosudil** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **Verosudil** powder vial and DMSO to room temperature.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **Verosudil** is 327.4 g/mol .
- Add the calculated volume of DMSO to the vial of **Verosudil** powder.
- Vortex the solution until the powder is completely dissolved.
- If necessary, sonicate the solution for short intervals to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.

- Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of a Working Solution for In Vivo Experiments

For in vivo studies, it is often necessary to dilute the DMSO stock solution into a vehicle suitable for administration. It is recommended to prepare these working solutions fresh on the day of use.^[4]

Example Formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline):

Materials:

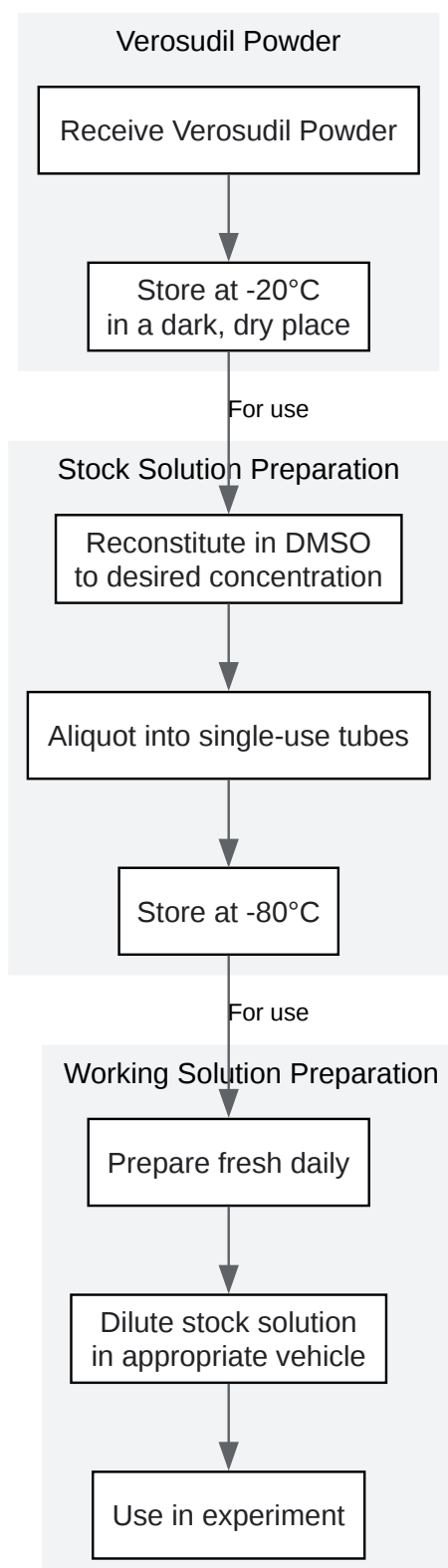
- **Verosudil** stock solution in DMSO (e.g., 16.7 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution
- Sterile tubes

Procedure:

- To prepare 1 mL of working solution, start with 100 µL of the **Verosudil** DMSO stock solution (16.7 mg/mL).
- Add 400 µL of PEG300 to the DMSO stock solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL and mix well.
- If any precipitation or phase separation occurs, gentle heating and/or sonication can be used to clarify the solution.^[4]

Visual Guides

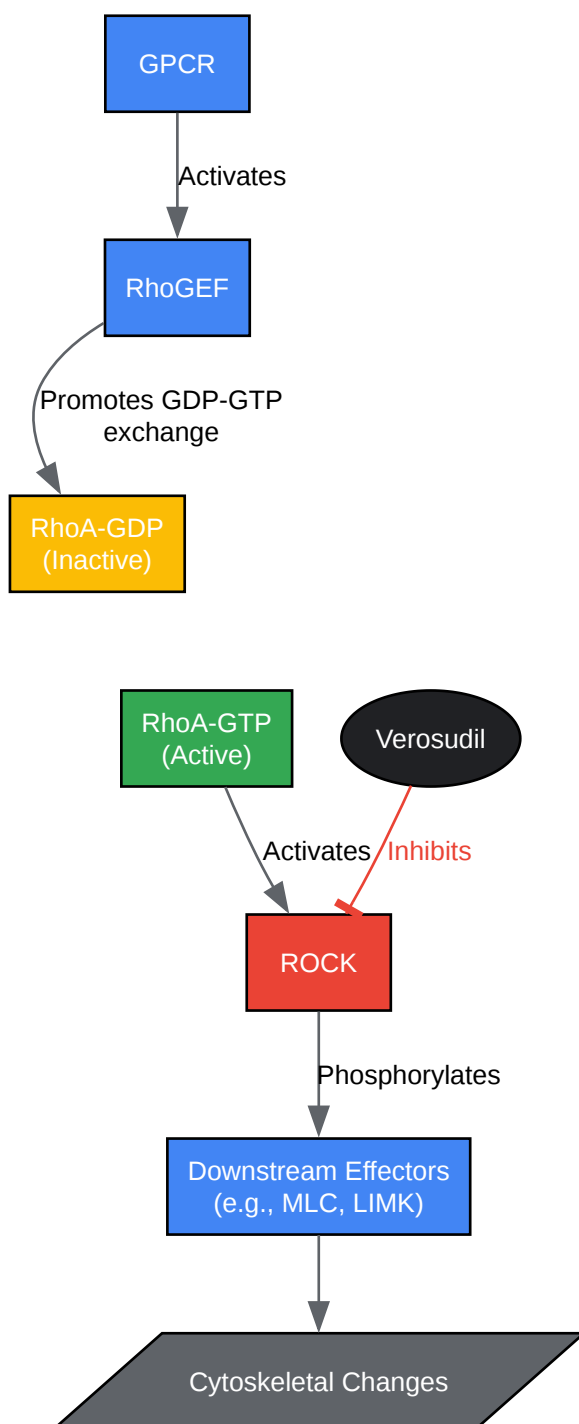
Verosudil Handling and Storage Workflow



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Caption: A flowchart outlining the best practices for handling and storing **Verosudil** from powder to working solution.

Verosudil as a ROCK Inhibitor in the Rho Signaling Pathway



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